

An In-Depth Technical Guide to Pyrromethene 597: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Pyrromethene 597

Cat. No.: B15622544

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyrromethene 597 (PM-597) is a highly efficient and photostable fluorescent dye belonging to the pyrromethene class, often categorized under the broader family of BODIPY (boron-dipyrromethene) dyes.[1][2] Its exceptional photophysical properties, including a strong absorption in the visible spectrum, high fluorescence quantum yield, and narrow emission bandwidth, have established it as a valuable tool in various scientific disciplines.[3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical and spectral properties, and key applications of **Pyrromethene 597**, with a focus on experimental protocols relevant to researchers in life sciences and materials science.

Chemical Structure and Identification

Pyrromethene 597 is chemically known as 1,3,5,7,8-pentamethyl-2,6-di-*t*-butylpyrromethene-difluoroborate complex.[5] The core of the molecule is a dipyrromethene ligand complexed with a difluoroboron (BF₂) moiety. This BF₂ unit imparts rigidity to the structure, which is crucial for its high fluorescence efficiency. The bulky *tert*-butyl groups at the 2 and 6 positions enhance the dye's photostability and influence its solubility.[6]

Key Identifiers:

- IUPAC Name: 5,11-ditert-butyl-2,2-difluoro-4,6,8,10,12-pentamethyl-3-aza-1-azonia-2-boranuidatricyclo[7.3.0.0^{3,7}]dodeca-1(12),4,6,8,10-pentaene
- CAS Number: 137829-79-9[5]
- Molecular Formula: C₂₂H₃₃BF₂N₂[5]
- Molecular Weight: 374.32 g/mol [5]
- Synonyms: PM-597[3]

Physicochemical and Spectral Properties

The utility of **Pyrromethene 597** in various applications is dictated by its distinct physicochemical and spectral characteristics. These properties are summarized in the tables below.

Physicochemical Properties

Property	Value	Reference(s)
Melting Point	255-257 °C	[7]
Appearance	Crystalline solid	
Solubility		
Methanol	380 mg/L	[7]
Ethanol	1.5 g/L	[7]
N-Methyl-2-pyrrolidinone (NMP)	10.1 g/L	[7]
2-Phenoxyethanol (EPH)	7 g/L	[7]
1-Phenoxy-2-propanol (PPH)	9.2 g/L	[7]
p-Dioxane	9.8 g/L	[7]

Spectral Properties

Property	Value	Solvent	Reference(s)
Absorption Maximum (λ_{abs})	523 nm	Methanol	[7]
525 nm	Ethanol	[7]	
525 nm	NMP	[7]	
529 nm	EPH	[7]	
528 nm	PPH	[7]	
526 nm	p-Dioxane	[7]	
Molar Absorptivity (ϵ)	$6.8 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	Ethanol (at 525 nm)	[7]
Emission Maximum (λ_{em})	557 nm	Ethanol	[7][8]
Fluorescence Quantum Yield (Φ_f)	0.77	Ethanol	[7]
0.48	Methanol	[8]	
Fluorescence Lifetime (τ_f)	~4.2 ns	Acetone	[6]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **Pyrromethene 597**, including its synthesis, purification, and application in fluorescence microscopy.

Synthesis of Pyrromethene Dyes (General Protocol)

While a specific, detailed protocol for the synthesis of **Pyrromethene 597** is not readily available in the public domain, a general and widely adopted method for the synthesis of related pyrromethene-BF₂ complexes can be followed.[9][10] The synthesis typically involves a two-step process: the condensation of a pyrrole derivative with an acyl chloride to form a pyrromethene hydrohalide, followed by complexation with boron trifluoride etherate.

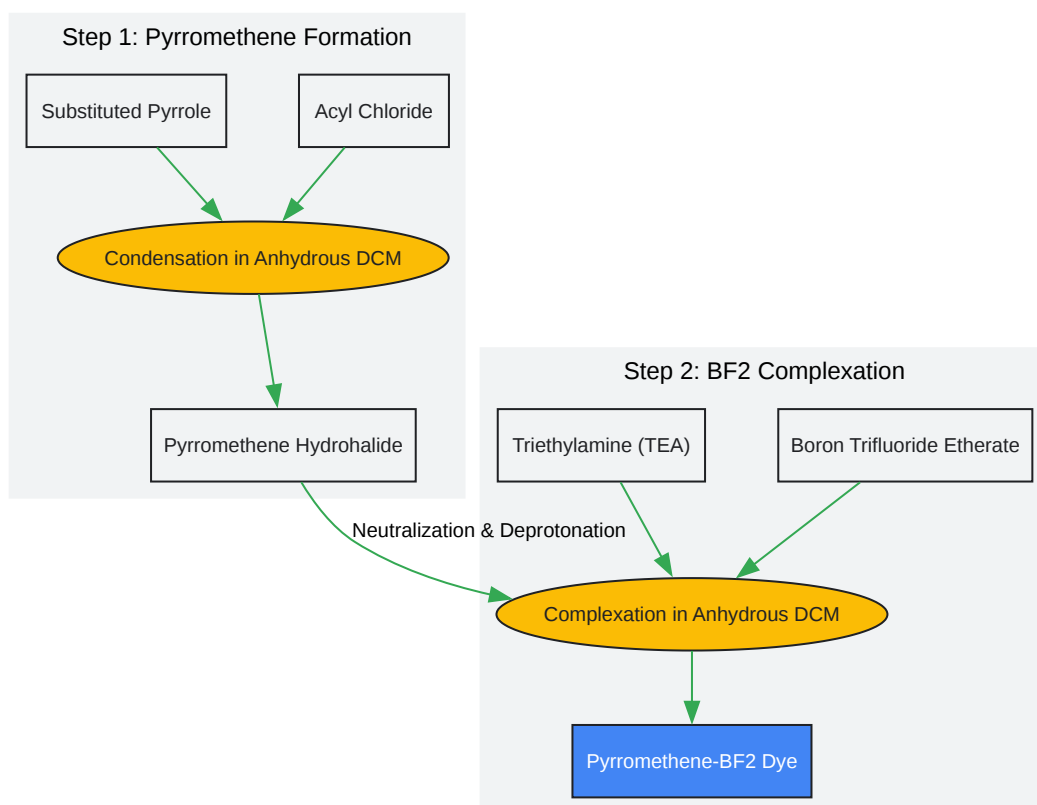
Materials:

- Appropriately substituted pyrroles (e.g., 2,4-dimethyl-3-tert-butylpyrrole)
- Acyl chloride (e.g., acetyl chloride)
- Anhydrous solvent (e.g., dichloromethane, DCM)
- Boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$)
- Triethylamine (TEA) or a similar non-nucleophilic base
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Pyrromethene Formation:
 - Dissolve the substituted pyrrole in anhydrous DCM under an inert atmosphere.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add the acyl chloride to the stirred solution.
 - Allow the reaction to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
 - The resulting pyrromethene hydrohalide often precipitates and can be collected by filtration. In some cases, it is used in the next step without isolation.^[9]
- Complexation with BF_3 :
 - Suspend or dissolve the pyrromethene hydrohalide in anhydrous DCM.
 - Add an excess of triethylamine to neutralize the hydrohalide salt and deprotonate the pyrromethene.
 - Slowly add an excess of boron trifluoride etherate to the stirred solution.
 - Stir the reaction mixture at room temperature for several hours.

- Monitor the reaction progress by TLC.
- Upon completion, wash the reaction mixture with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure.

General Synthesis of Pyrromethene-BF₂ Dyes

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Caption: Generalized workflow for the synthesis of pyrromethene-BF₂ dyes.

Purification by Column Chromatography

The crude **Pyrromethene 597** is typically purified by silica gel column chromatography.^{[11][12]}

Materials:

- Silica gel (60 Å, 230-400 mesh)
- Eluent: A mixture of a non-polar solvent (e.g., hexanes, petroleum ether) and a slightly more polar solvent (e.g., dichloromethane, ethyl acetate). The exact ratio should be determined by thin-layer chromatography (TLC) analysis. A common starting point for BODIPY dyes is a gradient of ethyl acetate in hexanes.

Procedure:

- Prepare a slurry of silica gel in the non-polar solvent and pack it into a chromatography column.
- Dissolve the crude product in a minimal amount of the eluent or a suitable solvent (e.g., DCM).
- Load the sample onto the top of the silica gel column.
- Elute the column with the chosen solvent system, collecting fractions.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and evaporate the solvent to obtain the purified **Pyrromethene 597**.

Recrystallization from a suitable solvent system (e.g., methanol/water or ethanol/water) can be performed for further purification if necessary.^[13]

Protocol for Staining Live Cells with BODIPY Dyes

Pyrromethene 597, as a lipophilic BODIPY dye, can be used to stain intracellular lipid droplets and membranes. The following is a general protocol for live-cell imaging.

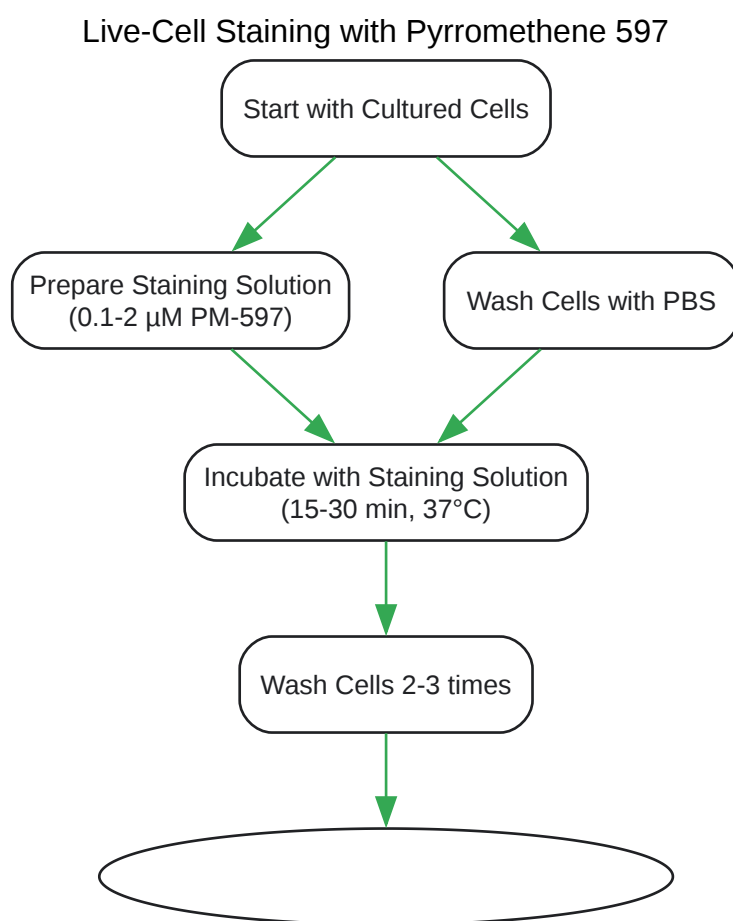
Materials:

- **Pyrromethene 597** stock solution (e.g., 1 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Cell culture medium
- Live-cell imaging solution (e.g., phenol red-free medium)
- Cells cultured on coverslips or in imaging dishes

Procedure:

- Cell Preparation: Culture cells to the desired confluency (typically 70-80%) on a suitable imaging substrate.
- Preparation of Staining Solution: Dilute the **Pyrromethene 597** stock solution in serum-free cell culture medium or PBS to a final working concentration of 0.1–2 μM . The optimal concentration should be determined empirically for each cell type and application.
- Staining:
 - Remove the culture medium from the cells.
 - Wash the cells gently with pre-warmed PBS.
 - Add the staining solution to the cells and incubate for 15-30 minutes at 37 °C, protected from light.
- Washing:
 - Remove the staining solution.

- Wash the cells 2-3 times with pre-warmed PBS or live-cell imaging solution to remove unbound dye and reduce background fluorescence.
- Imaging:
 - Add fresh, pre-warmed live-cell imaging solution to the cells.
 - Image the stained cells using a fluorescence microscope equipped with appropriate filters for **Pyrromethene 597** (Excitation ~525 nm, Emission ~557 nm).



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Caption: Experimental workflow for staining live cells with **Pyrromethene 597**.

Applications in Research and Development

The unique properties of **Pyrromethene 597** make it a versatile tool in several research areas.

Laser Technology

Pyrromethene 597 is renowned for its application as a gain medium in dye lasers.^[2] It exhibits high laser efficiency and photostability, particularly when pumped with the second harmonic (532 nm) of a Nd:YAG laser.^[2] Its broad tuning range in the yellow-orange region of the spectrum makes it a valuable alternative to more established but less stable rhodamine dyes.^[2]

Fluorescence Microscopy and Biological Imaging

As a member of the BODIPY family, **Pyrromethene 597** can be used as a fluorescent probe in biological systems.^[1] Its lipophilic nature allows it to readily cross cell membranes and accumulate in lipid-rich environments such as lipid droplets and cellular membranes, enabling their visualization.^[1]

Photodynamic Therapy (PDT)

Pyrromethene derivatives are being investigated as photosensitizers in photodynamic therapy (PDT) for cancer treatment.^{[14][15]} Upon excitation with light of a specific wavelength, these molecules can generate reactive oxygen species (ROS) that induce cell death in targeted cancer cells. The favorable spectral properties of pyrromethenes in the visible range allow for deeper tissue penetration of the excitation light.^[15]

Drug Delivery

The fluorescent properties of **Pyrromethene 597** make it a potential candidate for incorporation into drug delivery systems. It can be used to track the biodistribution and cellular uptake of nanoparticles or other drug carriers. While research on **Pyrromethene 597** in this area is less extensive than for some other dyes, the broader class of BODIPY dyes has shown promise in this field.

Safety and Handling

Pyrromethene 597 should be handled in accordance with standard laboratory safety procedures. It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[14]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or in a fume hood to avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Store in a tightly closed container in a dry, well-ventilated place, protected from light.

In case of contact, wash the affected area with plenty of water. If irritation persists, seek medical attention.

Conclusion

Pyrromethene 597 is a high-performance fluorescent dye with a compelling combination of photostability, high quantum yield, and a tunable emission in the visible spectrum. Its utility extends from fundamental research in laser physics and spectroscopy to applied fields such as bio-imaging and therapeutics. The experimental protocols outlined in this guide provide a foundation for researchers to effectively utilize **Pyrromethene 597** in their studies. As research continues to evolve, the unique properties of this and other pyrromethene dyes are likely to be exploited in an even wider range of innovative applications.

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